

step-by-step synthesis protocol for 3-Fluoro-5-iodobenzamide

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Compound of Interest

Compound Name: 3-Fluoro-5-iodobenzamide

Cat. No.: B15221429

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Synthesis Protocol for 3-Fluoro-5-iodobenzamide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed, step-by-step protocol for the synthesis of **3-Fluoro-5-iodobenzamide**, a valuable intermediate in pharmaceutical research and drug development. The synthesis involves the amidation of 3-fluoro-5-iodobenzoic acid. This protocol includes a comprehensive list of materials and reagents, a detailed experimental procedure, and methods for purification and characterization.

Introduction

3-Fluoro-5-iodobenzamide is a halogenated aromatic compound of interest in medicinal chemistry. Its synthesis from commercially available starting materials is a key step in the development of various therapeutic agents. The following protocol outlines a reliable method for the preparation of this compound.

Chemical Properties

Compound	Molecular Formula	Molecular Weight (g/mol)
3-Fluoro-5-iodobenzamide	C7H5FINO	265.02[1]
3-Fluoro-5-iodobenzoic acid	C7H4FIO2	266.01[2]

Experimental Protocol

1. Materials and Reagents

- 3-Fluoro-5-iodobenzoic acid
- Dichloromethane (DCM)
- Oxalyl chloride
- N,N-Dimethylformamide (DMF) (catalytic amount)
- Aqueous ammonia (concentrated)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Büchner funnel and filter paper

2. Synthesis of 3-Fluoro-5-iodobenzoyl chloride

- In a clean, dry round-bottom flask, dissolve 3-fluoro-5-iodobenzoic acid in anhydrous dichloromethane (DCM).
- Add a catalytic amount of N,N-dimethylformamide (DMF) to the solution.
- Cool the mixture in an ice bath.
- Slowly add oxalyl chloride dropwise to the stirred solution. Gas evolution will be observed.
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 2-3 hours, or until the reaction is complete (monitored by TLC).
- Once the reaction is complete, remove the solvent and excess oxalyl chloride under reduced pressure using a rotary evaporator. The resulting crude 3-fluoro-5-iodobenzoyl chloride is used directly in the next step.

3. Synthesis of **3-Fluoro-5-iodobenzamide**

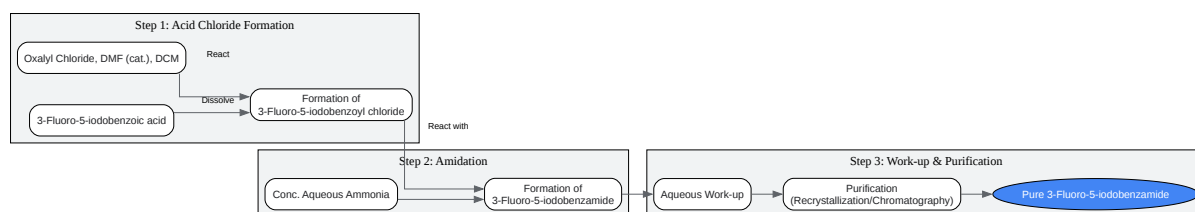
- Dissolve the crude 3-fluoro-5-iodobenzoyl chloride in an organic solvent such as dichloromethane.
- Cool the solution in an ice bath.
- Slowly add concentrated aqueous ammonia to the stirred solution. A precipitate will form.
- Continue stirring the mixture in the ice bath for 30 minutes, then allow it to warm to room temperature and stir for an additional 1-2 hours.
- Monitor the reaction by thin-layer chromatography (TLC) until the starting material is consumed.

4. Work-up and Purification

- Transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.

- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the organic phase under reduced pressure to obtain the crude product.
- The crude **3-Fluoro-5-iodobenzamide** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.

Experimental Workflow



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Caption: Synthesis workflow for **3-Fluoro-5-iodobenzamide**.

Safety Precautions

- This synthesis should be performed in a well-ventilated fume hood.
- Personal protective equipment (safety glasses, lab coat, and gloves) must be worn at all times.
- Oxalyl chloride is corrosive and toxic; handle with extreme care.

- Concentrated ammonia is a corrosive and pungent gas; handle with care.

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References

- 1. 3-Fluoro-5-iodobenzamide | CAS#:1261553-85-8 | Chemsrce [chemsrc.com]
- 2. cymitquimica.com [cymitquimica.com]
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